

# N-Undecanoylglycine Basic Properties & Solubility

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## Compound Focus: N-Undecanoylglycine

CAS No.: 83871-09-4

Cat. No.: S597890

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The table below summarizes the known physicochemical properties of **N-Undecanoylglycine**. Please note that key experimental solubility data in common solvents is not available in the literature I found.

Property	Value / Description	Source / Notes
Chemical Formula	$C_{13}H_{25}NO_3$	[1] [2]
IUPAC Name	2-undecanamidoacetic acid	[2]
Description	An acylglycine with an 11-carbon fatty acid chain as the acyl moiety.	[2]
Water Solubility (Predicted)	0.06 g/L	ALOGPS prediction; experimental data not available [2]
logP (Predicted)	3.48	ALOGPS prediction; indicates lipophilicity [2]
pKa (Strongest Acidic)	4.05 (predicted)	ChemAxon [2]

Property	Value / Description	Source / Notes
Rule of Five	Yes	Suggests good drug-likeness potential [2]
Stability Issues	Information not available	Specific stability studies under various conditions (pH, temperature) were not located.

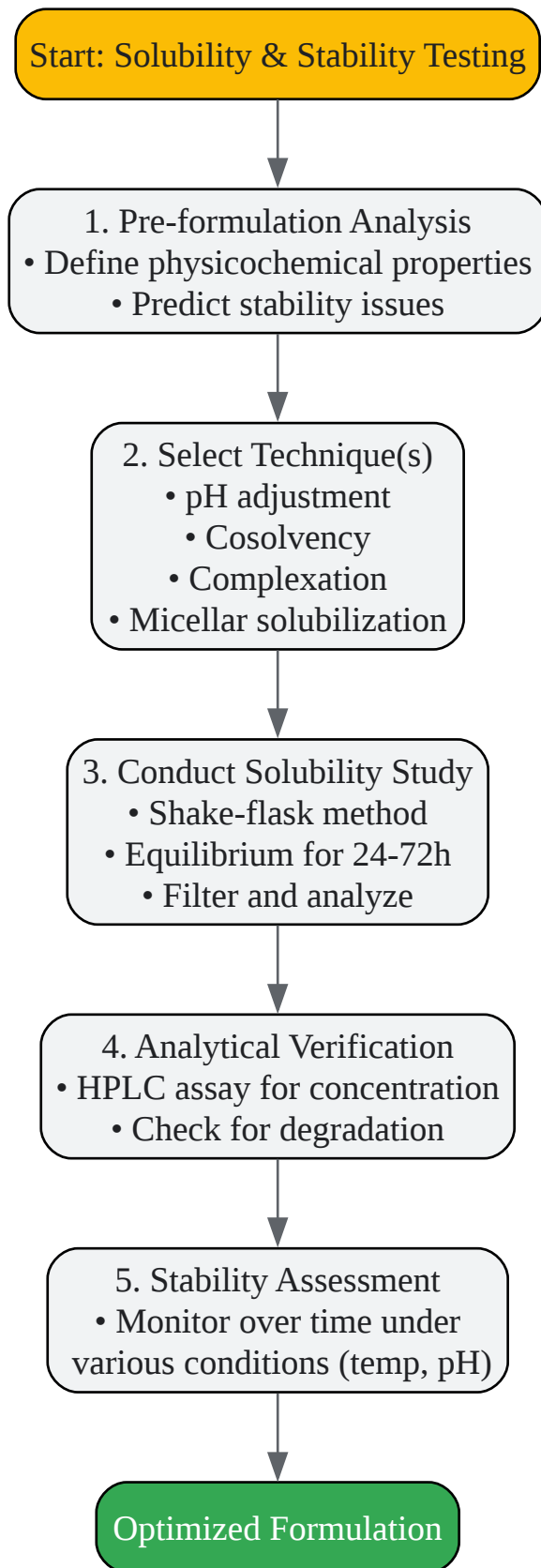
## General Strategies for Solubilization & Stability

For troubleshooting solubility and stability, here are some general methodologies you can adapt for **N-Undecanoylglycine** based on standard pharmaceutical practices [3].

Technique	Principle	Example Methodology
<b>pH Adjustment</b>	Alters the ionization state of the molecule to increase aqueous solubility.	Prepare buffer solutions at different pH values (e.g., pH 2.0, 7.4). Add an excess of the compound and agitate for 24-72 hours at a constant temperature. Filter and analyze the concentration in the supernatant. [3]
<b>Cosolvency</b>	Uses water-miscible organic solvents to reduce the dielectric constant of the medium, enhancing solubility.	Prepare water-solvent mixtures (e.g., ethanol, methanol, PEG). Add an excess of the compound and agitate. Determine solubility after filtration. [3]
<b>Complexation</b>	Entrapping or forming a complex with another molecule (e.g., cyclodextrins) to enhance solubility and stability.	Add an excess of the compound to aqueous solutions containing different concentrations of a complexing agent. Shake the mixtures, filter, and analyze the dissolved concentration. [3]
<b>Micellar Solubilization</b>	Uses surfactants at concentrations above their critical micelle concentration to solubilize hydrophobic compounds within micelles.	Add the compound to surfactant solutions (e.g., polysorbates, sodium lauryl sulfate) above their CMC. Shake, then filter and analyze. [3]

## Suggested Experimental & Analytical Workflow

For a systematic approach, you can follow this general workflow to generate your own data.



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A validated **HPLC/UV method** is crucial for accurate quantification in solubility and stability studies. While a specific method for **N-Undecanoylglycine** was not found, you can adapt a general approach as follows [4]:

- **Instrument:** Standard HPLC system with UV detector.
- **Column:** C18 column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m).
- **Mobile Phase:** A mixture of aqueous buffer (e.g., phosphate) and an organic modifier (e.g., acetonitrile or methanol) in a gradient or isocratic mode.
- **Detection:** UV detection at a wavelength suitable for the compound (requires spectral analysis).
- **Validation:** The method should be validated for parameters like **linearity, precision, accuracy, and specificity** to ensure reliable results [4].

## FAQs for Technical Support

Here are some anticipated frequently asked questions for your support center.

**Q1: What is the best way to store N-Undecanoylglycine for long-term stability?** While specific studies are lacking, a standard practice for lab chemicals is storing them as a solid at **-20°C or -80°C** in a tightly sealed, desiccated container to minimize moisture and oxidative degradation. For solutions, consider the solvent and prepare them fresh if possible.

**Q2: I cannot dissolve N-Undecanoylglycine in aqueous buffers. What should I do?** Given its predicted low water solubility, you should employ solubilization strategies.

- Start with **cosolvency**: Try dissolving it in a small volume of a water-miscible solvent like DMSO, ethanol, or methanol, then dilute with your aqueous buffer.
- Explore **pH adjustment**: Test solubility in buffers above and below its predicted pKa (4.05) to see if ionization improves dissolution.
- Consider **complexing agents** like cyclodextrins or **surfactants** like Tween 80.

**Q3: How can I accurately measure the concentration of N-Undecanoylglycine in my experiments?**

Using a **validated HPLC/UV method** is highly recommended. You will need to develop and validate this method for your specific conditions to ensure the accuracy and precision of your measurements and to check for any degradation products that might form during processing or storage [4].

## Important Notes and Next Steps

- **Data Limitations:** The solubility and stability data for **N-Undecanoylglycine** is **not available** in the accessed literature. The values provided are predictions, and the methodologies are generalized from pharmaceutical best practices.
- **Experimental Necessity:** You will likely need to **conduct foundational experiments** to determine the exact solubility profile and stability behavior of **N-Undecanoylglycine** under your specific experimental conditions.
- **Biological Context:** **N-Undecanoylglycine** is a bacterial metabolite sensed by the immune system via the vomeronasal receptor Vmn2r26 on intestinal Tuft-2 cells, which initiates an antimicrobial pathway [5]. This biological role may provide context for your research goals.

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## References

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